

# Iso-propyl 4-hydroxyphenylacetate CAS number and molecular weight

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Compound of Interest

Compound Name: Iso-propyl 4-hydroxyphenylacetate

Cat. No.: B1640225

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# An In-depth Technical Guide to Isopropyl 4hydroxyphenylacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Isopropyl 4-hydroxyphenylacetate, more commonly known as Isopropylparaben. This document consolidates critical data, experimental protocols, and relevant biological pathways to support ongoing research and development efforts.

# **Section 1: Chemical and Physical Properties**

Isopropyl 4-hydroxyphenylacetate, with the CAS Number 4191-73-5, is a member of the paraben family of chemicals, which are esters of p-hydroxybenzoic acid. It is widely used as a preservative in cosmetic, pharmaceutical, and food products due to its antimicrobial properties.

Below is a summary of its key quantitative data:



Property	Value	Reference
CAS Number	4191-73-5	[1][2]
Molecular Formula	C10H12O3	[1][2]
Molecular Weight	180.20 g/mol	[1]
IUPAC Name	Propan-2-yl 4- hydroxybenzoate	[2]
Synonyms	Isopropyl p-hydroxybenzoate, Isopropylparaben	[1][2]
Melting Point	85 °C	[3]

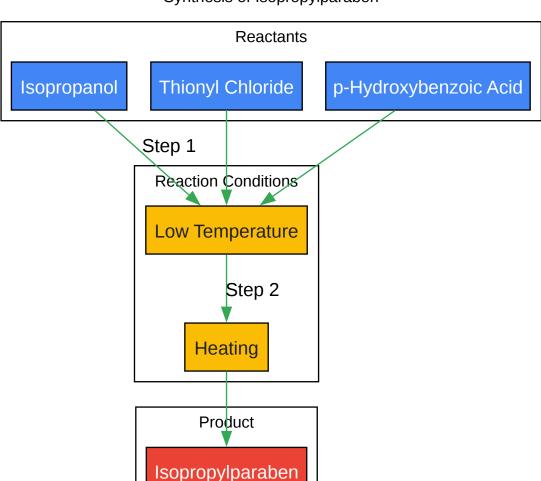
# **Section 2: Experimental Protocols**

Detailed experimental methodologies are crucial for the accurate assessment and application of chemical compounds. The synthesis of Isopropyl 4-hydroxyphenylacetate has been documented through a specific chemical process.

## Synthesis of Isopropylparaben:

- Objective: To synthesize Isopropylparaben via esterification.
- Methodology: The synthesis involves the stepwise addition of isopropanol, thionyl chloride, and p-hydroxybenzoic acid.[2] This reaction is initially conducted at a low temperature.
   Following the initial reaction, the mixture is heated to drive the esterification process to completion.[2]
- Reaction Workflow:





## Synthesis of Isopropylparaben

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A flowchart illustrating the synthesis of Isopropylparaben.

# Section 3: Biological Activity and Signaling Pathways

Parabens, including Isopropylparaben, are known to exert weak estrogenic activity. This has been a subject of extensive research due to their widespread use and potential for endocrine disruption. The mechanism of action often involves interaction with estrogen receptors.

Estrogenic Activity Signaling Pathway:



The estrogenic activity of parabens is primarily mediated through their binding to estrogen receptors (ER $\alpha$  and ER $\beta$ ), which are nuclear hormone receptors. Upon binding, these receptors can modulate the transcription of target genes.

# Ligand Binds to Receptor Estrogen Receptor (ERα / ERβ) Activates Cellular Response Modulation of Gene Expression Leads to Biological Effects

## Estrogenic Activity of Parabens

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Signaling pathway for the estrogenic activity of parabens.

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## References

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- 2. Isopropylparaben Wikipedia [en.wikipedia.org]
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